

Topic: Analytical Methods for the Characterization of 3-(Methylthio)benzoic acid

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Compound of Interest

Compound Name: 3-(Methylthio)benzoic acid

Cat. No.: B1583534

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This comprehensive guide details a suite of analytical methodologies for the robust characterization of **3-(Methylthio)benzoic acid** (CAS No. 825-99-0). As a key intermediate in the synthesis of pharmaceuticals and other fine chemicals, rigorous verification of its identity, purity, and stability is paramount.[1][2] This document moves beyond simple procedural lists to provide the underlying scientific rationale for method selection and parameterization. The protocols herein are designed as self-validating systems, incorporating system suitability and quality control checks to ensure data integrity. We will cover a multi-faceted approach, from chromatographic separation and spectroscopic elucidation to classical titrimetric assays.

Physicochemical Profile

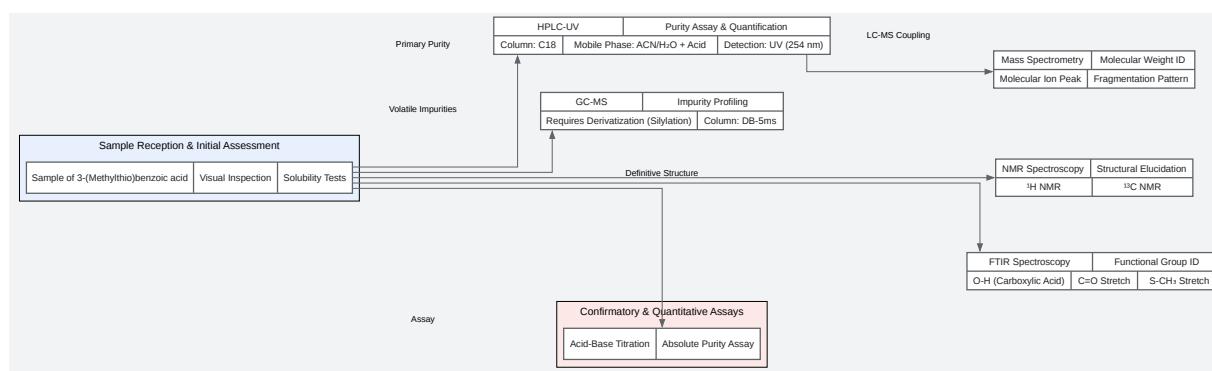
A foundational understanding of the analyte's properties is critical for analytical method development. **3-(Methylthio)benzoic acid** is an aromatic carboxylic acid that typically appears as a white to off-white crystalline solid.[2][3] Its structure, featuring a benzene ring substituted with a carboxylic acid group and a methylthio group at the meta-position, dictates its analytical behavior.

Table 1: Physicochemical Properties of **3-(Methylthio)benzoic acid**

Property	Value	Source(s)
CAS Number	825-99-0	[1]
Molecular Formula	C ₈ H ₈ O ₂ S	[1]
Molecular Weight	168.21 g/mol	[1] [3]
Appearance	White to off-white crystalline powder/solid	[1] [2] [3]
Melting Point	126-130 °C	[4]
Solubility	Sparingly soluble in water; soluble in organic solvents	[1] [2]
IUPAC Name	3-(methylsulfanyl)benzoic acid	[2] [5]

Integrated Analytical Workflow

No single technique can fully characterize a chemical entity. A synergistic approach is required, where chromatography provides purity data, spectroscopy confirms structure, and other methods corroborate these findings. The following workflow illustrates a logical progression for the complete analysis of a **3-(Methylthio)benzoic acid** sample.



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Sources

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